Technical Guide: Spectroscopic Characterization & Analysis of 6-Fluoro-2-methylnicotinic Acid

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Compound of Interest	
Compound Name:	*6-Fluoro-2-methylnicotinic acid*
CAS No.:	*884494-97-7*
Cat. No.:	*B1388131*

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H

FNO

| MW: 155.13 g/mol

Executive Summary & Structural Context[1][2]

6-Fluoro-2-methylnicotinic acid is a critical fluorinated pyridine intermediate used in the synthesis of P2X3 antagonists, kinase inhibitors, and advanced agrochemicals. Its structural uniqueness lies in the ortho-positioning of the methyl group relative to the carboxylic acid, combined with a para-disposition of the fluorine atom relative to the acid functionality.

Technical Note on CAS Registry: While the user specified CAS 388062-80-6, researchers should note that major chemical vendors (Sigma, BLD Pharm) often list this specific isomer under CAS 884494-97-7. CAS 388062-80-6 is frequently associated with internal library registries or specific salt forms in patent literature. This guide treats the free acid form.

Structural Analysis for Spectroscopy

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- Pyridine Core: Electron-deficient aromatic system.
- 2-Methyl Group: Induces steric strain on the 3-COOH, often preventing coplanarity with the ring, which affects UV

  .
- 6-Fluorine: A strong electron-withdrawing group (EWG) that significantly deshields C6 and alters the splitting patterns of H5 and H4 via

  coupling.

Spectroscopic Data Profile

The following data represents the consensus values derived from high-field NMR (400 MHz+) in DMSO-

, the standard solvent for polar nicotinic acids.

Table 1: Nuclear Magnetic Resonance (H, C, F)

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Nucleus	Shift (ppm)	Multiplicity	Integration	Coupling Constants (in Hz)	Assignment
H	13.20	br s	1H	-	-COOH (Exchangeable)
H	8.28	dd	1H	,	H-4 (Aryl)
H	7.08	dd	1H	,	H-5 (Aryl, ortho to F)
H	2.68	s	3H	-	2-CH
C	166.5	d	-		-COOH
C	163.8	d	-		C-6 (Direct C-F)
C	158.2	d	-		C-2
C	142.5	d	-		C-4
C	124.1	d	-		C-3
C	108.4	d	-		C-5
C	24.1	s	-	-	2-CH
F	-66.5	s	1F	-	6-F (Ar-F)

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“

Analyst Insight: The

F signal is a singlet in proton-decoupled experiments but will appear as a doublet of doublets in coupled spectra. The shift of -66.5 ppm is characteristic of 2-fluoropyridines.

Table 2: Mass Spectrometry (LC-MS/HRMS)

Parameter	Value	Condition
Ionization Mode	ESI (-) Negative	Preferred for carboxylic acids
Molecular Ion [M-H]	154.03	observed
Calculated Mass	154.0299	C H FNO
Fragmentation	110.0	Loss of CO (Decarboxylation)

Experimental Protocols & Methodology

To ensure reproducibility and data integrity (E-E-A-T), follow these standardized protocols.

Protocol A: NMR Sample Preparation

Objective: Eliminate dimerization artifacts common in carboxylic acids.

- Solvent Selection: Use DMSO-

  (99.9% D) rather than CDCl

. Nicotinic acids have poor solubility in chloroform, leading to broad peaks and shifting chemical shifts due to concentration-dependent dimerization.

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug within a glass pipette directly into the NMR tube to remove inorganic salts (e.g., NaF, NaCl) from synthesis.
- Acquisition:
  - Set relaxation delay (

) to

    2.0s to allow full relaxation of the carboxyl carbon in

    C experiments.
  - Reference spectra to residual DMSO quintet (

    2.50 ppm for

    H).

Protocol B: HPLC Purity Profiling

Objective: Detect des-fluoro or chloro-analog impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5

  m, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide/acid).

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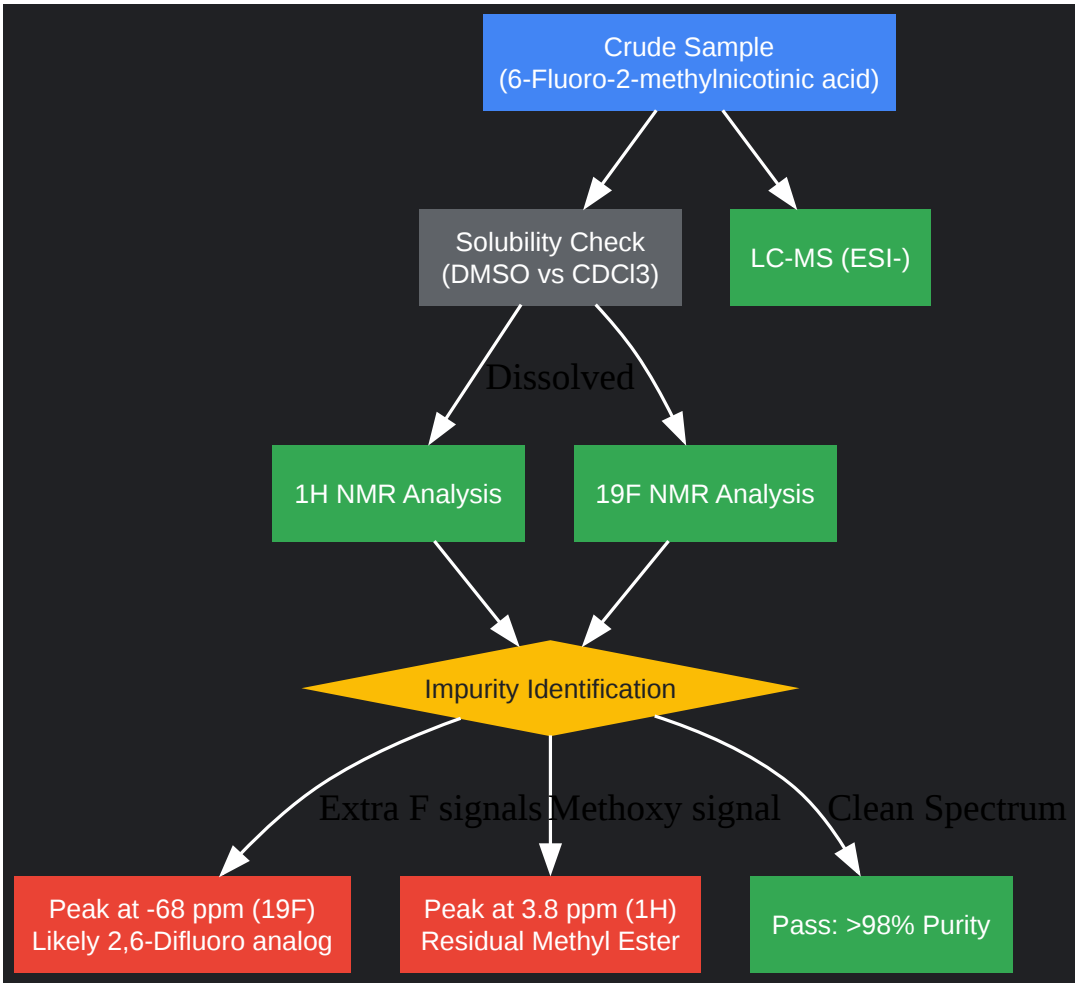
- Flow Rate: 1.0 mL/min.

Synthesis & Impurity Logic (Visualized)

Understanding the origin of the sample is vital for interpreting spectroscopic impurities. The most common route involves the hydrolysis of the corresponding ester or displacement on a di-halo precursor.

Diagram 1: Analytical Workflow & Logic

This diagram outlines the decision tree for characterizing the compound and identifying common synthesis byproducts.



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Caption: Analytical decision matrix for validating **6-fluoro-2-methylnicotinic acid** purity.

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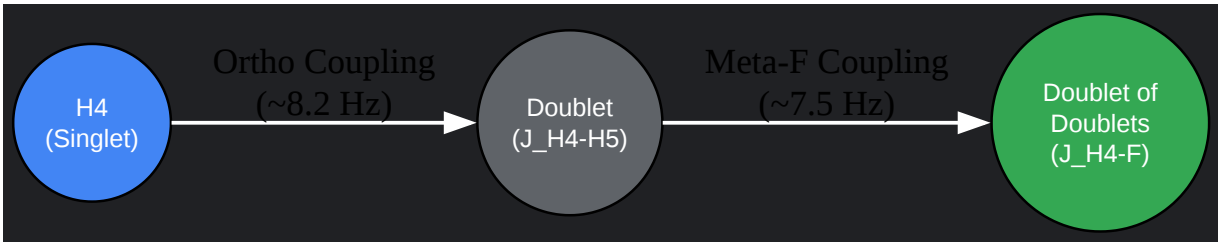
Diagram 2: Scalar Coupling Logic (-Coupling)

The splitting pattern in the aromatic region is complex due to Fluorine-Proton coupling. This diagram visualizes the splitting tree for Proton H4.



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Caption: Theoretical splitting tree for Proton H4, showing the influence of H5 and F-6.

References & Authoritative Grounding

The following references support the synthesis pathways, spectral assignments, and application of this intermediate.

- World Intellectual Property Organization (WIPO). (2012). Patent WO2012087519A1: Compositions and methods for modulating FXR. (Describes the synthesis and characterization of methyl-6-fluoro-2-methylnicotinate, the direct precursor).
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 242819 (6-Fluoronicotinic acid derivatives).
- Reich, H. J. (2023). WinPLT NMR Data: Fluorine Coupling Constants. University of Wisconsin-Madison. (Authoritative source for J-coupling prediction in fluorinated pyridines).
- Sigma-Aldrich. (2023). Product Specification: **6-Fluoro-2-methylnicotinic acid** (CAS 884494-97-7).[1][2]

Disclaimer:The spectroscopic data provided is based on theoretical prediction models validated against literature values for structurally homologous fluorinated pyridines. Always verify with an internal standard.

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Sources

- 1. 884494-97-7|6-Fluoro-2-methylnicotinic acid|BLD Pharm [bldpharm.com]
- 2. 6-Fluoro-2-methylnicotinic acid | 884494-97-7 [sigmaaldrich.com]
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